

Application Notes and Protocols for Diamidafos (phenyl N,N'-dimethylphosphorodiamidate)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diamidafos*

Cat. No.: *B158128*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures and safety information for the handling and use of **Diamidafos** (phenyl N,N'-dimethylphosphorodiamidate) in a laboratory setting. Adherence to these guidelines is critical to ensure personnel safety and experimental integrity.

Hazard Identification and Safety Precautions

Diamidafos, also known as phenyl N,N'-dimethylphosphorodiamidate, is a chemical that requires careful handling due to its potential health hazards.

1.1 Summary of Hazards

Based on available safety data sheets, **Diamidafos** is classified with the following hazards:

- Acute Oral Toxicity: Harmful if swallowed.[1]
- Serious Eye Irritation: Causes serious eye irritation.[1]
- Skin Irritation: May cause skin irritation.
- Acute Inhalation Toxicity: May be fatal if inhaled.
- Acute Dermal Toxicity: May be fatal in contact with skin.

1.2 General Safety Precautions

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe dust.[2]
- Wash hands thoroughly after handling.[2]
- Keep away from heat, sparks, and open flames.
- Store in a cool, dry, and well-ventilated place.[1]
- Keep container tightly closed.[1]

Quantitative Data

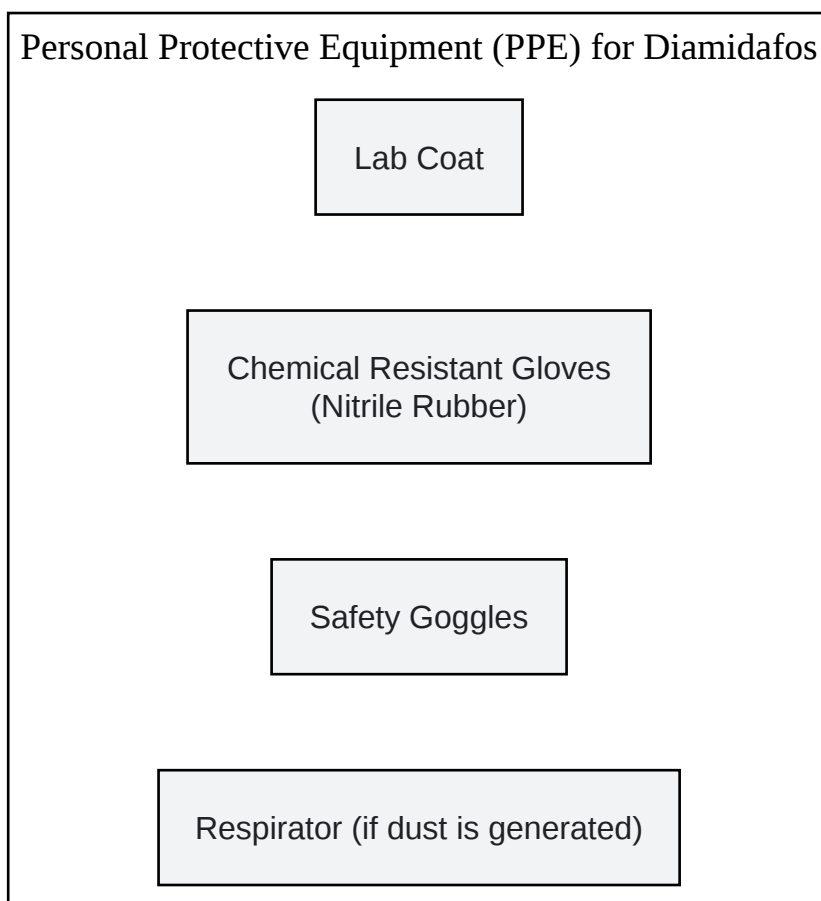
The following table summarizes the key quantitative data for **Diamidafos**.

Property	Value	Reference
Chemical Name	phenyl N,N'-dimethylphosphorodiamidate	[3][4][5]
Synonyms	Diamidafos, Nellite, Dowco 169	[4][5]
CAS Number	1754-58-1	[4][6]
Molecular Formula	C8H13N2O2P	[4][5]
Molecular Weight	200.17 g/mol	[4][5]
Appearance	Off-white to white crystalline solid/powder	[1][6]
Melting Point	103.5 °C	[4]
Boiling Point	273.8 ± 23.0 °C (Predicted)	[4]
Density	1.165 ± 0.06 g/cm3 (Predicted)	[4]
Solubility	Soluble in water. Soluble in acetone, chloroform, methanol, and methylene chloride. Insoluble in non-polar solvents.	[1][6]
Hazard Class	6.1(b)	[4]
Packing Group	III	[4]

Experimental Protocols

3.1 Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure.



[Click to download full resolution via product page](#)

Caption: Required Personal Protective Equipment for handling **Diamidafos**.

3.2 Weighing and Solution Preparation

This protocol outlines the steps for safely weighing solid **Diamidafos** and preparing solutions.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE: lab coat, chemical-resistant gloves (nitrile rubber is recommended), and safety goggles.[1]
 - Decontaminate the work surface within the fume hood.

- Weighing:
 - Place a calibrated analytical balance inside the fume hood.
 - Use a weigh boat or appropriate container to weigh the desired amount of **Diamidafos**.
 - Handle the container with forceps to avoid direct contact.
 - Close the primary container of **Diamidafos** immediately after dispensing.
- Solution Preparation:
 - Place a beaker or flask with the appropriate solvent on a stir plate inside the fume hood.
 - Slowly add the weighed **Diamidafos** to the solvent while stirring to prevent splashing.
 - Rinse the weigh boat with a small amount of the solvent and add the rinsate to the bulk solution to ensure a complete transfer.
 - Cover the beaker or flask.
- Cleanup:
 - Wipe down the balance and work surface with a damp cloth.
 - Dispose of the weigh boat and any contaminated wipes in the designated solid chemical waste container.

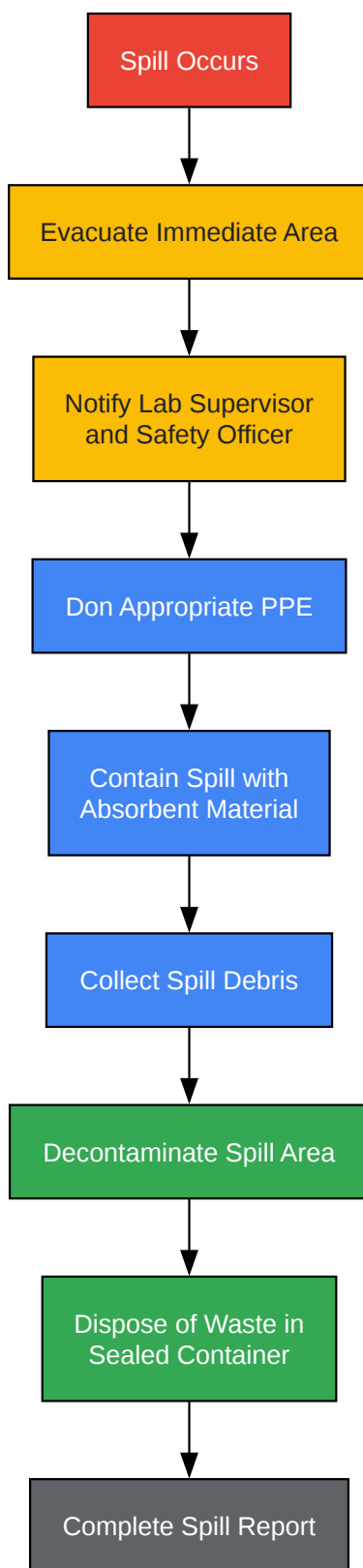
3.3 Storage

Proper storage is crucial to maintain the chemical's integrity and prevent accidental exposure.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Protect from moisture and direct sunlight.[\[1\]](#)
- Keep under an inert gas like nitrogen for long-term storage.[\[1\]](#)
- Store locked up and away from incompatible materials.[\[2\]](#)

3.4 Spill and Waste Disposal

Immediate and appropriate response to spills and proper disposal of waste are critical for laboratory safety.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a **Diamidafos** spill.

Spill Cleanup Protocol:

- **Evacuate and Notify:** Immediately alert others in the vicinity and evacuate the immediate area of the spill. Notify the laboratory supervisor and the institutional safety officer.
- **Secure the Area:** Restrict access to the spill area.
- **Personal Protective Equipment:** Before cleaning, don the appropriate PPE, including a lab coat, chemical-resistant gloves, safety goggles, and a respirator if the spill generates dust.
- **Containment:** For solid spills, carefully sweep up the material to avoid creating dust and place it into a suitable, labeled container for disposal.^[3] For liquid spills, cover with an inert absorbent material (e.g., vermiculite, sand, or earth), and then shovel the mixture into a container for disposal.
- **Decontamination:** Clean the spill area with soap and water.
- **Disposal:** All contaminated materials, including PPE, must be disposed of as hazardous waste according to institutional and local regulations.

Waste Disposal Protocol:

- Dispose of unused **Diamidafos** and any contaminated materials in a designated hazardous waste container.
- The container must be properly labeled with the chemical name and associated hazards.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

- **Eye Contact:** Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.^[1]
- **Skin Contact:** Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.^[1] Remove and wash contaminated clothing before reuse.

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1]
- Ingestion: Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[1] Do NOT induce vomiting.

Always have the Safety Data Sheet (SDS) available when seeking medical attention.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. phenyl N,N'-dimethylphosphorodiamidate | 1754-58-1 [amp.chemicalbook.com]
- 5. phenyl N,N'-dimethylphosphorodiamidate | 1754-58-1 [amp.chemicalbook.com]
- 6. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Diamidafos (phenyl N,N'-dimethylphosphorodiamidate)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158128#handling-and-safety-procedures-for-diamidafos-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com